

Application Note: Stereoselective Functionalization of -Methoxy- -methylbut-2-enamide

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Compound of Interest

Compound Name: *N-Methoxy-N-methylbut-2-enamide*
CAS No.: 109480-79-7
Cat. No.: B3184315

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Executive Summary & Strategic Value

-Methoxy-

-methylbut-2-enamide (Crotonyl Weinreb Amide) represents a pivotal "chiral pool alternative" in modern organic synthesis. Unlike starting with expensive chiral raw materials, this achiral building block allows for the de novo installation of stereocenters via catalytic asymmetric desymmetrization and conjugate additions.

Its strategic value lies in its dual functionality:

- The Michael Acceptor (

-unsaturation): Activated for nucleophilic attack but resistant to polymerization compared to simple acrylates.
- The Weinreb Handle: The

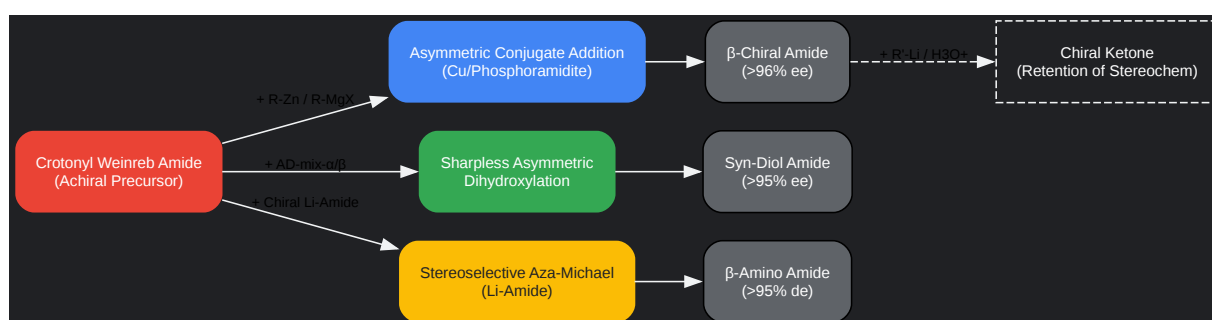
-methoxy-

-methyl moiety prevents 1,2-addition (over-addition) of organometallics, stabilizing the tetrahedral intermediate via chelation. This allows for the subsequent controlled release of aldehydes or ketones after the stereocenters have been established.

This guide details three high-fidelity workflows for functionalizing this scaffold: Asymmetric Conjugate Addition (C-C Bond Formation), Asymmetric Dihydroxylation (C-O Bond Formation), and Stereoselective Amination (C-N Bond Formation).

Strategic Reaction Map

The following workflow illustrates the divergent utility of the substrate.



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Figure 1: Divergent synthetic pathways from the parent crotonyl Weinreb amide. The amide handle is preserved for late-stage diversification.

Module A: Catalytic Asymmetric Conjugate Addition (C-C Bond Formation)

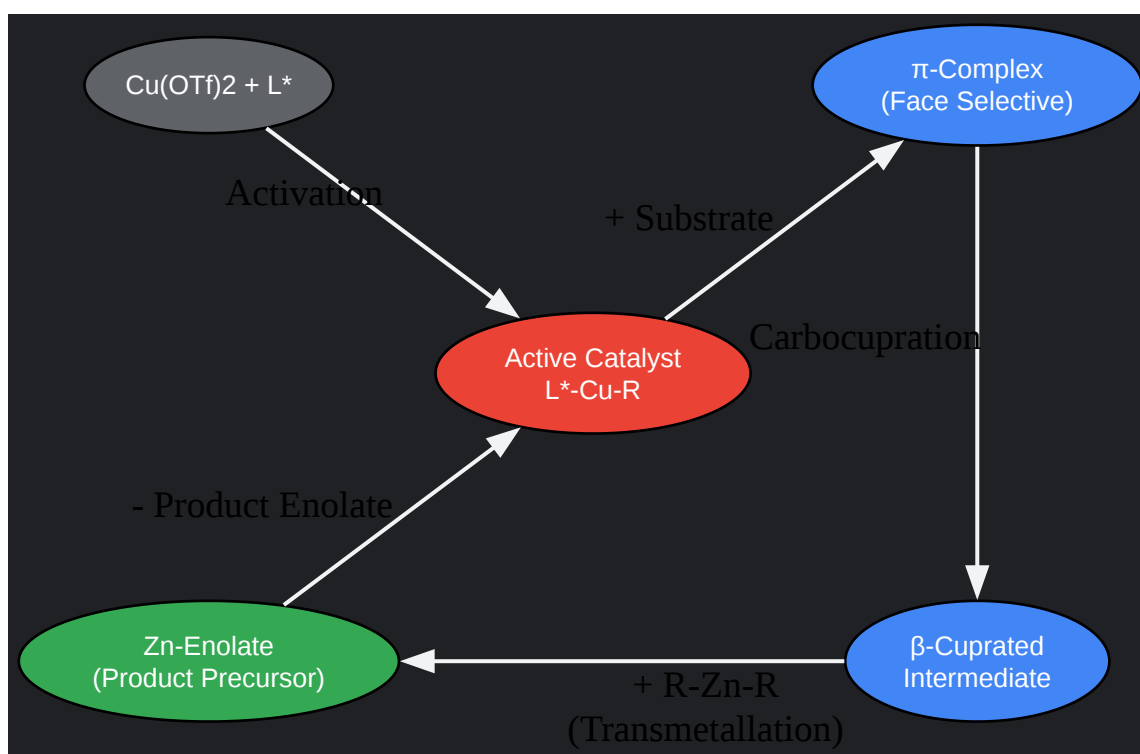
The most powerful transformation for this substrate is the Copper-catalyzed Asymmetric Conjugate Addition (ACA) of organometallics. While uncatalyzed Grignard reagents often attack the carbonyl (even in Weinreb amides) or result in racemic mixtures, the use of Feringa-

type phosphoramidite ligands creates a chiral pocket that directs the nucleophile exclusively to the

-position with high enantiocontrol.

Mechanism of Action

The reaction proceeds via a Cu(I) species. The phosphoramidite ligand (L^*) binds to copper, forming a complex that accelerates the transmetalation of the alkyl group from Zinc/Magnesium to Copper. The resulting chiral alkyl-copper species undergoes selective carbocupration of the alkene.



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Figure 2: Simplified catalytic cycle for the Cu/Phosphoramidite-catalyzed 1,4-addition.

Detailed Protocol: Enantioselective Addition of Diethylzinc

Target: Synthesis of (R)-3-methylpentanoic acid methoxy-methyl-amide. Standard: >95% Yield, >96% ee.

Reagents:

- Substrate:

-Methoxy-

-methylbut-2-enamide (1.0 equiv)
- Catalyst Precursor:

(1.0 mol%)
- Ligand:

-Phosphoramidite (Feringa Ligand) (2.0 mol%)
- Nucleophile:

(1.0 M in hexanes, 1.5 equiv)
- Solvent: Toluene (Anhydrous)

Step-by-Step Methodology:

- Catalyst Formation: In a flame-dried Schlenk tube under Argon, dissolve (3.6 mg, 0.01 mmol) and the chiral phosphoramidite ligand (0.02 mmol) in anhydrous toluene (5 mL). Stir at ambient temperature for 30 minutes. The solution should turn colorless or pale yellow, indicating complex formation.
- Substrate Addition: Cool the reaction mixture to -20°C. Add the crotonyl Weinreb amide (129 mg, 1.0 mmol) dissolved in toluene (2 mL).
- Nucleophile Addition: Add (1.5 mL, 1.5 mmol) dropwise over 10 minutes. Note: Exothermic reaction. Maintain internal temp < -15°C.
- Reaction: Stir at -20°C for 12 hours. Monitor by TLC (EtOAc/Hexanes 1:3). The Weinreb amide spot (

) should disappear.

- Quench: Carefully add saturated aqueous

(5 mL) at -20°C. Vigorous gas evolution (ethane) will occur.

- Workup: Warm to room temperature. Extract with

(3 x 10 mL). Wash combined organics with brine, dry over

, and concentrate.

- Purification: Flash chromatography on silica gel.

Why this works: The Weinreb amide is less reactive than an aldehyde, preventing background (racemic) reaction with the zinc reagent, but sufficiently active to undergo Cu-catalyzed addition.

Module B: Asymmetric Dihydroxylation (C-O Bond Formation)

Sharpless Asymmetric Dihydroxylation (AD) is the industry standard for converting alkenes to vicinal diols. While electron-deficient alkenes (like amides) react slower than styrenes, the addition of methanesulfonamide accelerates the hydrolysis of the osmate ester intermediate, making this reaction highly efficient for Weinreb amides.

Protocol: Sharpless AD of Crotonyl Weinreb Amide

Target: (2S, 3R)-2,3-Dihydroxy-N-methoxy-N-methylbutanamide.

Reagents:

- AD-mix- α (1.4 g per mmol of substrate)

- Methanesulfonamide (

) (1.0 equiv)

- Solvent:

(1:1 v/v)

Methodology:

- Preparation: In a round-bottom flask, dissolve AD-mix- α (1.4 g) and (95 mg, 1.0 mmol) in (10 mL total). Stir at room temperature until two clear phases form (orange lower phase).
- Cooling: Cool the mixture to 0°C. Solid inorganic salts may precipitate; this is normal.
- Addition: Add -Methoxy- -methylbut-2-enamide (129 mg, 1.0 mmol) in one portion.
- Incubation: Stir vigorously at 0°C for 24–48 hours. Crucial: The reaction is heterogeneous; vigorous stirring is required to maintain surface area between phases.
- Quench: Add solid sodium sulfite (, 1.5 g) and stir at room temperature for 45 minutes. The mixture should turn from orange/brown to pale yellow/colorless.
- Extraction: Extract with EtOAc (4 x 15 mL). The diol is polar; ensure thorough extraction.
- Analysis: The resulting syn-diol is formed with >95% ee.^[1]

Module C: Stereoselective Aza-Michael Addition (C-N Bond Formation)

For introducing nitrogen, the Davies protocol utilizing chiral lithium amides is superior to transition metal catalysis for this specific substrate. It leverages the "chiral pool" of the amine reagent to induce diastereoselectivity.

Key Insight: The reaction relies on the ordered transition state of the lithium enolate. Reagent: Lithium (

)-
-benzyl-
-
-methylbenzylamide.[2] Conditions: THF, -78°C. Outcome: >95% diastereomeric excess (de).
This route is particularly useful for synthesizing
-amino acids or
-lactams.

Downstream Processing: Ketone Synthesis[3]

The primary advantage of using the Weinreb amide is the ability to convert the functionalized product into a ketone without destroying the newly formed stereocenters.

Critical Warning (Racemization Risk): When converting the product of Module A (e.g., a

-chiral amide) to a ketone using a Grignard reagent, the

-proton is potentially acidic.

- Risk: Basic Grignard reagents can deprotonate the
-position, leading to enolization and racemization of the
-center (if chiral) or erosion of
-purity via retro-Michael pathways (rare but possible).
- Solution: Use $\text{LaCl}_3 \cdot 2\text{LiCl}$ (Lanthanum salts) as an additive or ensure low temperature (-78°C) during the addition. The stable chelated intermediate prevents the ketone from forming until the acidic quench, protecting the stereocenter.

Troubleshooting & Optimization Table

Issue	Probable Cause	Corrective Action
Low Conversion (ACA)	Inactive Catalyst	Ensure is anhydrous. Use flame-dried glassware. Oxygen kills the active Cu-species.
Racemic Product (ACA)	Background Reaction	Reduce temperature to -40°C. Ensure slow addition of .
Slow Reaction (AD)	Electron-deficient alkene	Must add (1 equiv). Increase concentration of slightly if necessary.
Low Yield (Workup)	Water Solubility	Weinreb amides and their diol derivatives are polar. Saturate aqueous layer with NaCl before extraction.

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